

Essential Safety and Logistics for Handling 1-Bromo-2-nitrobenzene

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Compound of Interest

Compound Name: 1-Bromo-2-nitrobenzene

Cat. No.: B046134

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For researchers, scientists, and professionals in drug development, the safe handling and disposal of chemical reagents are paramount. This document provides immediate, essential safety and logistical information for **1-Bromo-2-nitrobenzene**, including operational and disposal plans, to ensure laboratory safety and build trust in chemical handling protocols.

Physical and Chemical Properties

Property	Value
CAS Number	577-19-5
Molecular Formula	C6H4BrNO2
Molecular Weight	202.01 g/mol [1][2]
Appearance	Light yellow to off-white crystalline powder or solid[2][3]
Melting Point	40-43 °C (104-109.4 °F)[2][3]
Boiling Point	261 °C (501.8 °F)[2][3]
Flash Point	>110 °C (>230 °F)[3]
Storage Temperature	Room temperature; 0-8 °C recommended by one supplier[2][4]

Hazard Identification and Personal Protective Equipment (PPE)

1-Bromo-2-nitrobenzene is classified as a hazardous substance. It is harmful if swallowed, in contact with skin, or if inhaled.[3][5] It causes skin and serious eye irritation and may cause respiratory irritation.[3][5] Prolonged or repeated exposure may cause damage to organs.[3][5]

Personal Protective Equipment (PPE) is mandatory when handling this chemical:

PPE Category	Specification
Eye/Face Protection	Safety glasses with side-shields conforming to NIOSH (US) or EN 166 (EU) standards.[4]
Skin Protection	Impervious clothing and protective gloves. Dispose of contaminated gloves after use.[4]
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation is experienced. A dust mask type N95 (US) is also suggested.[5]

Operational Plan for Handling

A systematic approach is crucial for safely handling **1-Bromo-2-nitrobenzene**. The following workflow outlines the key steps from preparation to post-handling procedures.

Safe Handling Workflow for **1-Bromo-2-nitrobenzene**.

Experimental Protocol:

- Review Safety Data Sheet (SDS): Before beginning any work, thoroughly read and understand the SDS for **1-Bromo-2-nitrobenzene**. [4]
- Don Personal Protective Equipment (PPE): Equip the appropriate PPE as specified in the table above.

- Prepare Workspace: Ensure work is conducted in a well-ventilated area, preferably within a chemical fume hood.[3][4] Have a spill kit readily accessible.
- Handling: Avoid contact with skin and eyes and prevent the formation of dust and aerosols. [4]
- Storage: Keep the container tightly closed in a dry, cool, and well-ventilated place.[3][5]

First Aid Measures

Immediate action is critical in the event of exposure:

Exposure Route	First Aid Procedure
Eye Contact	Rinse immediately and thoroughly with plenty of water for at least 15 minutes, also under the eyelids.[3][5] Remove contact lenses if present and easy to do. Continue rinsing and consult a physician.[4]
Skin Contact	Wash off immediately with plenty of soap and water for at least 15 minutes.[3][5] If skin irritation persists, call a physician.[3]
Inhalation	Move the person into fresh air.[3][4] If not breathing, give artificial respiration.[3][4] Get medical attention if symptoms occur.[3][5]
Ingestion	Rinse mouth with water.[4] Do NOT induce vomiting.[4] Never give anything by mouth to an unconscious person.[4] Call a physician or poison control center immediately.[5]

In all cases of exposure, it is important to show the safety data sheet to the attending medical professional.[4]

Disposal Plan

Proper disposal of **1-Bromo-2-nitrobenzene** and its containers is essential to prevent environmental contamination and ensure regulatory compliance.

Disposal Protocol:

- Waste Classification: This material is considered hazardous waste.[3]
- Containerization: Collect waste material in suitable, closed, and labeled containers.[3][4] Do not mix with other waste.
- Disposal Method: Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[3][5] Uncleaned containers should be treated as the product itself.
- Contaminated PPE: Dispose of contaminated gloves and other protective equipment as hazardous waste in accordance with applicable laws and good laboratory practices.[4][6]

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References

- 1. 1-Bromo-2-nitrobenzene | C₆H₄BrNO₂ | CID 11341 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. chemimpex.com [chemimpex.com]
- 3. WERCS Studio - Application Error [assets.thermofisher.com]
- 4. cdn isotopes.com [cdn isotopes.com]
- 5. fishersci.com [fishersci.com]
- 6. capotchem.com [capotchem.com]
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